Preclinical Profile of MK-8033 Hydrochloride: A Technical Overview

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Compound of Interest

Compound Name:	*MK-8033 hydrochloride*
Cat. No.:	*B1139453*

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This technical guide provides a comprehensive overview of the preclinical data available for **MK-8033 hydrochloride**, a potent and selective dual inhibitor of the c-Met and Ron receptor tyrosine kinases. The development of MK-8033 was discontinued after Phase I clinical trials, and as such, the publicly available preclinical data is limited. This document synthesizes the key findings from published literature to serve as a resource for researchers in the field of oncology and kinase inhibitor development.

Core Compound Characteristics

MK-8033 is a small-molecule, ATP-competitive inhibitor that preferentially binds to the activated conformation of its target kinases.[1][2] This mechanism of action allows for potent inhibition of downstream signaling pathways implicated in tumor growth, proliferation, and metastasis.[3] The compound was developed with a design focused on reducing the time-dependent inhibition of CYP3A4, a common challenge in drug development.[4]

Quantitative Preclinical Data

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The following tables summarize the key quantitative data from in vitro and in vivo preclinical studies of MK-8033.

Table 1: In Vitro Potency and Selectivity

Parameter	Target/Assay	Value	Source
IC50	c-Met Kinase	1 nM	[3]
IC50	Ron Kinase	7 nM	[2]
Kd	c-Met (BIAcore)	3.2 nM	[1]
Kinase Selectivity	Inhibition >90% @ 1 µM (221 kinases screened)	c-Met, Ron	[1]
Kinase Selectivity	Inhibition 60-70% @ 1 µM (221 kinases screened)	Fes, FGFR3, Flt4, Mer	[1]

Table 2: In Vitro Anti-Proliferative Activity

Cell Line	Cancer Type	Activity	Note
Various	Gastric, Non-Small Cell Lung	Sub-micromolar IC50	Specific IC50 values for individual cell lines are not publicly available.[3]

Table 3: In Vivo Pharmacodynamics and Efficacy

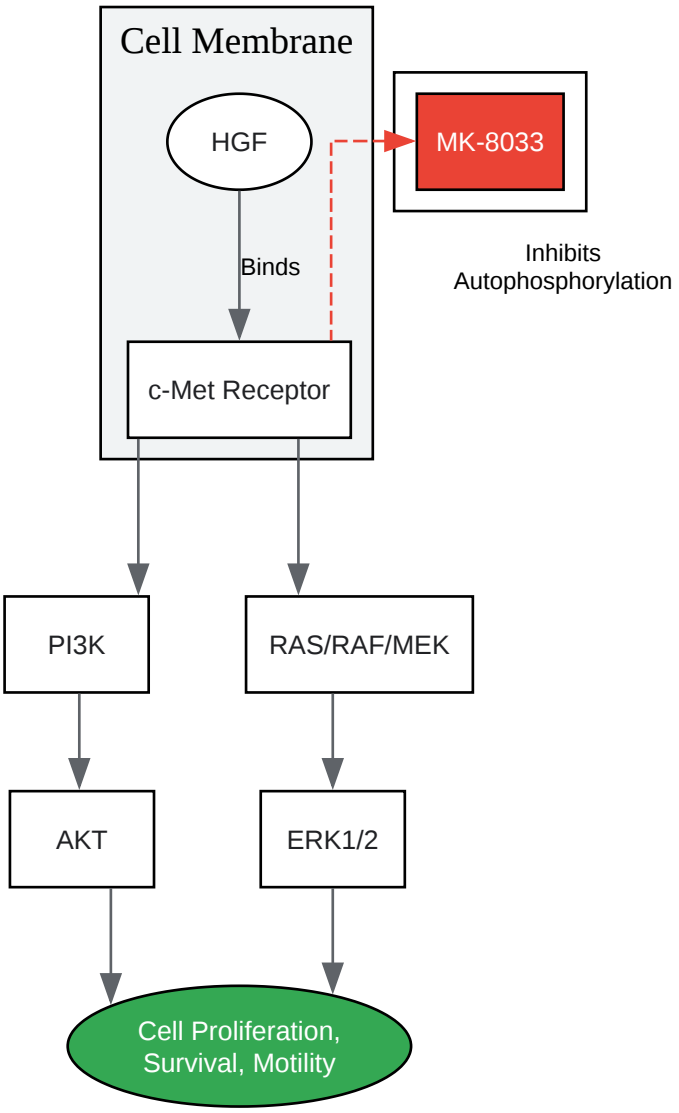
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Animal Model	Cell Line	Dose	Key Finding	Source
Mouse Xenograft	GTL-16 (Gastric)	100 mg/kg (oral, twice daily)	Full inhibition of tumor growth.	[4]
Mouse Xenograft	GTL-16 (Gastric)	100 mg/kg (oral)	Complete inhibition of c-Met phosphorylation (p-Met Y1349).	[5]
Mouse Xenograft	GTL-16 (Gastric)	N/A	In vivo IC50 of 1.3 µM (plasma concentration) for Met phosphorylation inhibition.	[5]

Signaling Pathway and Mechanism of Action

MK-8033 exerts its anti-tumor effects by inhibiting the HGF/c-Met and MSP/Ron signaling axes. Upon ligand binding, these receptors dimerize and autophosphorylate, creating docking sites for adaptor proteins that activate key downstream oncogenic pathways, including the PI3K/AKT and RAS/MAPK pathways. MK-8033 blocks this initial phosphorylation step, thereby inhibiting downstream signals for cell proliferation, survival, and motility.[3]

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Figure 1: MK-8033 Inhibition of the c-Met Signaling Pathway

Experimental Protocols

Detailed, step-by-step protocols for the preclinical studies of MK-8033 are not publicly available. The following sections describe generalized methodologies typical for the assays mentioned in the literature.

In Vitro Kinase Inhibition Assay

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The potency of MK-8033 against c-Met and Ron kinases was likely determined using a biochemical assay.

- Principle: Recombinant kinase domains of c-Met and Ron are incubated with a specific substrate (e.g., a peptide) and ATP in the presence of varying concentrations of MK-8033.
- Methodology:
  - The kinase, substrate, and inhibitor are combined in a buffer solution in a microplate format.
  - The reaction is initiated by the addition of ATP.
  - After a set incubation period, the reaction is stopped.
  - The amount of phosphorylated substrate is quantified. This is often done using methods like radioactivity (if using ^{32}P-ATP), fluorescence, or luminescence (e.g., ADP-Glo™ Kinase Assay).
  - The results are plotted as percentage of inhibition versus inhibitor concentration, and the IC50 value is calculated using non-linear regression analysis.

Cell Viability / Anti-Proliferation Assay

The "sub-micromolar" anti-proliferative activity of MK-8033 in cancer cell lines such as GTL-16 and A549 was likely assessed using a metabolic-based assay like MTT or MTS.

- Principle: These assays measure the metabolic activity of cells, which is proportional to the number of viable cells. Mitochondrial dehydrogenases in living cells convert a tetrazolium salt (e.g., MTT, MTS) into a colored formazan product.
- Methodology:
  - Cancer cells are seeded into 96-well plates and allowed to adhere overnight.
  - The cells are then treated with a range of concentrations of **MK-8033 hydrochloride** or vehicle control.

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- Following an incubation period (typically 72 hours), the tetrazolium salt reagent is added to each well.
- After a further incubation of 1-4 hours, the colored formazan product is measured using a microplate spectrophotometer.
- The absorbance values are used to calculate the percentage of cell viability relative to the vehicle-treated control, and IC50 values are determined.

Western Blotting for Phosphoprotein Analysis

Inhibition of c-Met phosphorylation and downstream signaling (p-AKT, p-ERK1/2) in cell lines like GTL-16 and A549 was confirmed by Western blotting.[3]

- Principle: This technique separates proteins by size using gel electrophoresis, transfers them to a membrane, and uses specific antibodies to detect target proteins.
- Methodology:
  - Cells are treated with MK-8033 for a specified time. For A549 cells, this would be preceded by stimulation with HGF to induce c-Met phosphorylation.[3]
  - Cells are lysed to extract total protein.
  - Protein concentration is determined, and equal amounts of protein from each sample are loaded onto an SDS-PAGE gel.
  - Proteins are separated by electrophoresis and then transferred to a PVDF or nitrocellulose membrane.
  - The membrane is blocked to prevent non-specific antibody binding and then incubated with primary antibodies specific for phosphorylated c-Met, AKT, ERK1/2, and their total protein counterparts.
  - After washing, the membrane is incubated with a horseradish peroxidase (HRP)-conjugated secondary antibody.

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- A chemiluminescent substrate is added, and the resulting signal is captured on X-ray film or with a digital imager.

In Vivo Tumor Xenograft Model

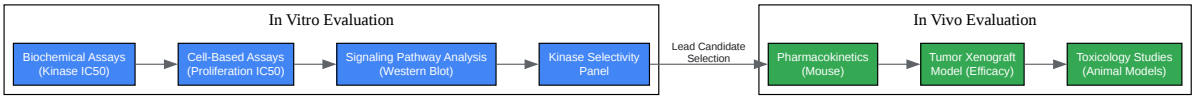
The in vivo efficacy of MK-8033 was demonstrated in a GTL-16 gastric cancer xenograft model. [3]

- Principle: Human cancer cells are implanted into immunocompromised mice. Once tumors are established, the mice are treated with the test compound to evaluate its anti-tumor activity.
- Methodology:
  - GTL-16 cells, which have amplified c-Met, are harvested and injected subcutaneously into the flank of immunocompromised mice (e.g., nude or SCID mice).
  - Tumors are allowed to grow to a palpable size (e.g., 100-200 mm^3).
  - Mice are randomized into treatment and control groups.
  - The treatment group receives MK-8033 orally (e.g., 100 mg/kg, twice daily), while the control group receives the vehicle.
  - Tumor volume and body weight are measured regularly (e.g., 2-3 times per week).
  - At the end of the study, mice are euthanized, and tumors may be excised for further analysis (e.g., Western blotting to confirm target inhibition).

Preclinical Research Workflow

The preclinical evaluation of a kinase inhibitor like MK-8033 typically follows a structured workflow from initial discovery to in vivo efficacy studies.

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Figure 2: General Preclinical Workflow for a Kinase Inhibitor

Conclusion

MK-8033 hydrochloride is a potent and highly selective dual inhibitor of c-Met and Ron kinases. Preclinical studies demonstrated its ability to inhibit the c-Met signaling pathway and suppress tumor growth in a c-Met amplified gastric cancer xenograft model.[3][4] While the compound showed a promising preclinical profile, its clinical development was ultimately halted. The data presented herein provides valuable insights into the preclinical characteristics of MK-8033 and can serve as a reference for the continued development of c-Met and Ron targeted therapies.

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References

- 1. Probe MK-8033 | Chemical Probes Portal [chemicalprobes.org]
- 2. biorxiv.org [biorxiv.org]
- 3. First-in-human phase I dose escalation study of MK-8033 in patients with advanced solid tumors - PMC [pmc.ncbi.nlm.nih.gov]
- 4. Discovery of 1-[3-(1-methyl-1H-pyrazol-4-yl)-5-oxo-5H-benzo[4,5]cyclohepta[1,2-b]pyridin-7-yl]-N-(pyridin-2-ylmethyl)methanesulfonamide (MK-8033): A Specific c-Met/Ron dual kinase inhibitor with preferential affinity for the activated state of c-Met - PubMed [pubmed.ncbi.nlm.nih.gov]

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- 5. pubs.acs.org [pubs.acs.org]
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